

Protocol for the Preparation of "4-(Tetradecylamino)butan-2-ol" Stock Solutions

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Compound of Interest

Compound Name: **4-(Tetradecylamino)butan-2-ol**

Cat. No.: **B089496**

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

"**4-(Tetradecylamino)butan-2-ol**" is a cationic amphiphilic molecule with potential applications in drug delivery and formulation development. Its structure, featuring a long hydrophobic tetradecyl chain and a hydrophilic amino-alcohol head group, suggests it may be useful in the formation of micelles, liposomes, or other nanoparticle systems for the encapsulation and delivery of therapeutic agents. Proper preparation of stock solutions is a critical first step for accurate and reproducible downstream experiments. This document provides a detailed protocol for the preparation, storage, and handling of "**4-(Tetradecylamino)butan-2-ol**" stock solutions.

Physicochemical Data

A summary of the key physicochemical properties of "**4-(Tetradecylamino)butan-2-ol**" is provided in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value
Chemical Name	4-(Tetradecylamino)butan-2-ol
Molecular Formula	C ₁₈ H ₃₉ NO
Molecular Weight	285.51 g/mol
CAS Number	143-26-0
Appearance	(Assumed to be a solid or viscous liquid at room temperature)

Experimental Protocols

I. Preliminary Solubility Assessment

Due to the lack of specific solubility data for "**4-(Tetradecylamino)butan-2-ol**," a small-scale solubility test is recommended to determine the optimal solvent and maximum practical concentration.

Materials:

- "**4-(Tetradecylamino)butan-2-ol**"
- Dimethyl sulfoxide (DMSO)
- Ethanol (\geq 99.5%, anhydrous)
- Chloroform
- Small glass vials with Teflon-lined caps
- Vortex mixer
- Water bath or heat block (optional)

Procedure:

- Weigh out a small, known amount of "**4-(Tetradecylamino)butan-2-ol**" (e.g., 1-5 mg) into three separate vials.
- To the first vial, add a small volume of DMSO (e.g., 100 μ L) to test for a high concentration stock.
- To the second vial, add a small volume of ethanol.
- To the third vial, add a small volume of chloroform.
- Vortex each vial vigorously for 1-2 minutes.
- Observe for complete dissolution. If the compound does not dissolve, gentle warming (e.g., to 37°C) may be applied. Caution: Chloroform is volatile and flammable; avoid heating in an open container.
- If the compound dissolves, incrementally add more solvent to determine the approximate solubility limit.
- Based on this assessment, select the most appropriate solvent for your desired stock concentration. For biological applications, ethanol or DMSO are generally preferred over chloroform.

II. Protocol for Preparing a 10 mM Stock Solution in Ethanol

This protocol describes the preparation of a 10 mM stock solution. The principles can be adapted for other concentrations and solvents based on the preliminary solubility assessment.

Materials:

- "**4-(Tetradecylamino)butan-2-ol**" (MW: 285.51 g/mol)
- Ethanol (\geq 99.5%, anhydrous)
- Analytical balance
- Glass vial with a Teflon-lined cap

- Glass syringe or calibrated pipette
- Vortex mixer
- Argon or nitrogen gas (optional, for long-term storage)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of "**4-(Tetradecylamino)butan-2-ol**" is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 285.51 g/mol x 1000 mg/g = 2.8551 mg
- Weigh the compound: Carefully weigh out approximately 2.86 mg of "**4-(Tetradecylamino)butan-2-ol**" and transfer it to a clean, dry glass vial.
- Add solvent: Using a calibrated pipette or glass syringe, add 1.0 mL of anhydrous ethanol to the vial.
- Dissolve the compound: Secure the cap tightly and vortex the vial until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage: For short-term storage, store the solution at 2-8°C. For long-term storage, it is recommended to overlay the solution with an inert gas (argon or nitrogen) to prevent oxidation and store at -20°C or -80°C in a tightly sealed vial.

Quantitative Data Summary

The following table provides example calculations for preparing stock solutions at different concentrations.

Desired Concentration	Molecular Weight (g/mol)	Mass per 1 mL of Solvent	Volume of Solvent for 1 mg
1 mM	285.51	0.286 mg	3.50 mL
5 mM	285.51	1.43 mg	0.70 mL
10 mM	285.51	2.86 mg	0.35 mL
25 mM	285.51	7.14 mg	0.14 mL
50 mM	285.51	14.28 mg	0.07 mL

Safety Precautions

- As "4-(Tetradecylamino)butan-2-ol" is a long-chain amine, it should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for this compound for specific handling and disposal information.
- Organic solvents such as ethanol and chloroform are flammable and should be handled away from ignition sources.

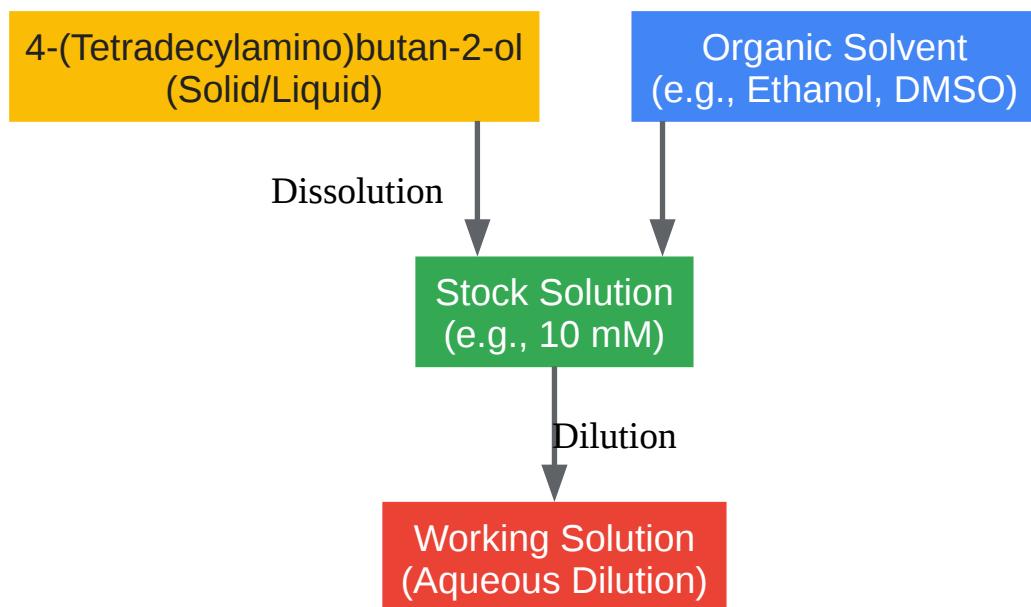
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the components in this protocol.



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Caption: Workflow for preparing the stock solution.



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Caption: Logical relationship of components.

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